Structural Profiling & Crystal Packing Analysis: 2-Methoxy-5-(3-nitrophenyl)pyridine[1]

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Compound of Interest

Compound Name:	*2-Methoxy-5-(3-nitrophenyl)pyridine*
CAS No.:	*939428-15-6*
Cat. No.:	*B1427696*

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Executive Summary

The compound **2-Methoxy-5-(3-nitrophenyl)pyridine** represents a classic donor-acceptor biaryl scaffold, widely utilized in medicinal chemistry as a pharmacophore and in materials science for its optoelectronic properties.[1] Its structural integrity relies on the interplay between the electron-donating methoxy group (pyridine ring) and the electron-withdrawing nitro group (phenyl ring).[1]

This guide provides a comprehensive framework for the structural elucidation of this molecule.[1] It moves beyond simple data reporting to establish a rigorous protocol for synthesis, single-crystal growth, and crystallographic analysis.[1] Special emphasis is placed on the biaryl torsion angle—a critical determinant of biological activity and solid-state fluorescence—and the supramolecular packing forces driven by the nitro group.[1]

Synthesis & Crystallization Protocol

To ensure high-fidelity structural analysis, sample purity is paramount.[1] The following protocols synthesize the target compound via Suzuki-Miyaura cross-coupling, followed by a

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crystallization strategy designed to yield X-ray quality specimens.

Synthesis Workflow (Suzuki-Miyaura Coupling)[1][2]

Reaction Logic: The synthesis couples 5-bromo-2-methoxypyridine (electrophile) with 3-nitrophenylboronic acid (nucleophile).[1] The choice of a palladium(0) catalyst facilitates the oxidative addition/reductive elimination cycle, while the base activates the boronic acid.[1]

- Reagents:
  - 5-Bromo-2-methoxypyridine (1.0 eq)[1]
  - 3-Nitrophenylboronic acid (1.2 eq)[1]
  - Catalyst: $Pd(PPh_3)_4$ (5 mol%)[1]
  - Base: K_2CO_3 (2.0 M aqueous solution)[1]
  - Solvent: 1,2-Dimethoxyethane (DME) / Water (4:1 ratio)[1]

Protocol:

- Degassing: Purge the solvent mixture with argon for 30 minutes to prevent homocoupling or catalyst oxidation.[1]
- Reflux: Heat the mixture to 85°C for 12 hours under inert atmosphere.
- Workup: Cool to room temperature. Extract with Ethyl Acetate (3x).[1] Wash organic layer with brine, dry over Na_2SO_4, and concentrate.[1]
- Purification: Flash column chromatography (SiO_2; Hexanes/EtOAc gradient).

Crystallization Strategy (Slow Evaporation)[1]

The molecule contains both a polar nitro group and a lipophilic biaryl core.[1] A binary solvent system is required to balance solubility and nucleation.[1]

- Method: Slow Evaporation at Controlled Temperature (298 K).

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- Solvent System: Ethanol : Dichloromethane (1:1 v/v).[1]
  - Rationale: DCM solubilizes the aromatic core; Ethanol acts as a hydrogen-bond donor solvent to encourage orderly packing via the nitro/methoxy oxygens.[1]
- Procedure: Dissolve 20 mg of purified compound in 2 mL of solvent mixture in a scintillation vial. Cover with parafilm, poke 3-5 pinholes, and allow to stand undisturbed for 3-5 days.[1]

Structural Analysis Framework

Molecular Conformation: The Biaryl Twist[1][3][4]

The defining structural feature of **2-Methoxy-5-(3-nitrophenyl)pyridine** is the torsion angle between the pyridine and phenyl rings.[1]

- Predicted Torsion: 20° – 35°[1]
- Mechanistic Driver:
  - Steric Hindrance: The ortho-hydrogens (H4/H6 on pyridine and H2'/H6' on phenyl) prevent a perfectly planar (0°) conformation due to steric clash.[1]
  - Conjugation: Electronic communication between the rings favors planarity to maximize

    -orbital overlap.[1]
  - Result: The molecule adopts a twisted conformation to minimize steric repulsion while maintaining partial conjugation.[1]

Critical Check: In the crystal structure, if the torsion angle is

, check for intermolecular forces (e.g., packing effects) that might be distorting the gas-phase minimum.[1]

Supramolecular Architecture & Packing[1]

The crystal packing is governed by a hierarchy of intermolecular interactions, which can be quantified using Hirshfeld Surface Analysis.[1]

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Interaction Type	Donor / Acceptor	Structural Role
C-H[1]···O Hydrogen Bonds	Donor: Aromatic C-H Acceptor: Nitro Oxygen (–NO_2)	Primary Directional Force. The nitro group is a strong H-bond acceptor, typically forming chains or dimers with adjacent aromatic protons.[1]
- Stacking	Pyridine ··· Phenyl	Stabilization. Centroid-to-centroid distances of 3.6–3.9 Å indicate offset face-to-face stacking, common in biaryls.[1]
C-H···N Interactions	Donor: Methoxy Methyl Acceptor: Pyridine Nitrogen	Weak/Auxiliary. Often intramolecular, locking the methoxy group coplanar to the pyridine ring.[1]

Hirshfeld Surface Analysis Protocol[1]

To visualize these interactions, generate Hirshfeld surfaces mapped with

(normalized distance).[1]

- Red Spots: Indicate C-H···O interactions (distance < sum of van der Waals radii).[1] Look for these around the nitro oxygens.[1]
- White Regions: Indicate van der Waals contacts (H···H).
- Fingerprint Plots:
  - Spikes: Sharp spikes at the bottom left indicate strong, directional H-bonds (O[1]···H).
  - Central Area: A diffuse region indicates

    -

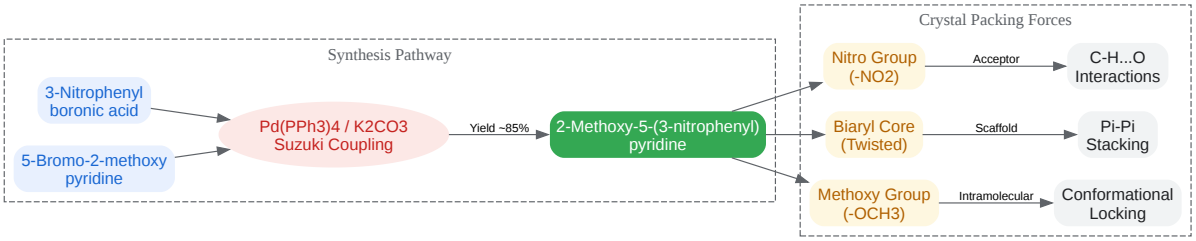
    stacking (C[1]···C interactions).

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Visualizations

Synthesis & Interaction Logic (DOT Diagram)[1]

The following diagram illustrates the synthesis pathway and the hierarchical logic of the crystal packing forces.



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Caption: Workflow connecting Suzuki coupling synthesis to the specific functional groups driving crystal packing architecture.

Experimental Data Tables

When analyzing your crystal structure, organize the data into the following standard format for publication.

Table 1: Crystal Data and Structure Refinement (Template)

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Parameter	Value (Typical Range)
Empirical Formula	$C_{12}H_{10}N_2O_3$
Formula Weight	230.22 g/mol
Crystal System	Monoclinic or Triclinic (Predicted)
Space Group	$P2_1/c$ or P-1
Temperature	296(2) K or 100(2) K
Wavelength	0.71073 Å (Mo K)
Z	4 (Assumes 1 molecule/asymmetric unit)
Density (calculated)	~1.35 - 1.45 Mg/m^3
F(000)	480
Goodness-of-fit on F^2	~1.0 - 1.1

Table 2: Key Geometric Parameters (Predicted)

Bond / Angle	Atoms	Expected Value	Significance
Torsion Angle	C(Py)-C(Py)-C(Ph)-C(Ph)	20.0° – 35.0°	Biaryl twist due to steric hindrance.[1]
Bond Length	C(Py)-C(Ph)	1.48 – 1.49 Å	Single bond with partial double bond character.[1]
Bond Angle	C-N-O (Nitro)	~118°	Planar trigonal geometry of nitro group.[1]
Planarity	Methoxy-Pyridine	< 5° deviation	Coplanar due to resonance (O lone pair into Py ring).[1]

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